Introduction: The Imperative of Solubility in Modern Drug Discovery

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Compound of Interest

Compound Name:	*5-Benzyl-5-azaspiro[3.5]nonan-8-amine*
CAS No.:	*2361644-19-9*
Cat. No.:	*B2532194*

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In the landscape of drug discovery and development, the intrinsic properties of a molecule are the bedrock upon which its therapeutic potential is built. Among these, aqueous solubility stands as a paramount parameter, profoundly influencing a compound's journey from a laboratory curiosity to a clinical candidate. Poor solubility can cripple a promising compound, leading to unreliable in vitro assay results, challenging formulation development, and ultimately, poor oral bioavailability.[1][2][3] The early and accurate characterization of a compound's solubility profile is therefore not merely a data-gathering exercise; it is a critical, decision-driving component of lead optimization and candidate selection.

This guide focuses on **5-Benzyl-5-azaspiro[3.5]nonan-8-amine**, a novel chemical entity featuring a three-dimensional azaspirocyclic core. Such spirocyclic scaffolds are of increasing interest in medicinal chemistry, often imparting improved physicochemical properties, including solubility, when compared to their flatter, aromatic counterparts. This document provides a comprehensive, field-proven framework for researchers, scientists, and drug development professionals to meticulously characterize the solubility profile of this compound. We will move from theoretical predictions grounded in its unique chemical structure to detailed, validated

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experimental protocols, ensuring a holistic understanding of its behavior in aqueous environments.

Theoretical Framework and Physicochemical Profiling

A molecule's structure is the blueprint for its physical behavior. A rigorous analysis of **5-Benzyl-5-azaspiro[3.5]nonan-8-amine**'s architecture provides critical insights into its potential solubility and dictates the experimental strategy.

Structural Analysis: A Molecule of Contrasting Moieties

The compound can be deconstructed into three key regions, each contributing to its overall solubility characteristics:

- The Azaspiro[3.5]nonane Core: This rigid, sp^3-rich spirocyclic system disrupts crystal lattice packing, which can reduce the melting point and improve solubility compared to planar molecules.[4]
- The Benzyl Group: This large, non-polar aromatic substituent introduces significant lipophilicity, which is expected to decrease aqueous solubility.[5] The interplay between this hydrophobic region and the polar core is a central determinant of the molecule's behavior.
- The Primary Amine ($-NH_2$): This is the most critical functional group for pH-dependent solubility. As a weak base, this amine can be protonated to form a charged ammonium salt ($-NH_3^+$). This ionization dramatically increases the molecule's polarity and its ability to form favorable ion-dipole interactions with water, thereby enhancing solubility.[6][7]

pKa Determination: The Linchpin of pH-Dependent Solubility

For an ionizable compound like **5-Benzyl-5-azaspiro[3.5]nonan-8-amine**, solubility is not a single value but a profile that changes with pH. The acid dissociation constant (pKa) of the conjugate acid of the primary amine is the single most important parameter for predicting this behavior.[8][9][10] The Henderson-Hasselbalch equation provides the mathematical

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relationship between pH, pKa, and the ratio of the ionized (protonated) and non-ionized (neutral) forms of the amine.[8][9][11][12]

Equation:pH = pKa + log([Base]) / ([Acid])

Where [Base] is the concentration of the neutral amine and [Acid] is the concentration of the protonated ammonium form. When pH = pKa, the compound is 50% ionized. At pH values significantly below the pKa, the charged, more soluble form will dominate.

Caption: pH-driven equilibrium of **5-Benzyl-5-azaspiro[3.5]nonan-8-amine**.

Protocol 1: pKa Determination by Potentiometric Titration

Rationale: Potentiometric titration is a highly accurate and widely used method for determining the pKa of ionizable compounds.[13][14][15] It involves monitoring pH changes as a titrant of known concentration is added to the sample solution.[13][16]

Methodology:

- Preparation:
  - Calibrate a pH meter using standard buffers (e.g., pH 4, 7, and 10).[13]
  - Prepare a ~1 mM solution of **5-Benzyl-5-azaspiro[3.5]nonan-8-amine** in an aqueous solution with constant ionic strength (e.g., 0.15 M KCl) to minimize activity coefficient variations.[13]
  - Prepare standardized titrant solutions of 0.1 M HCl and 0.1 M NaOH.
- Titration:
  - Place a known volume of the sample solution in a thermostatted vessel (e.g., 25°C or 37°C).
  - Immerse the calibrated pH electrode and a magnetic stirrer into the solution.

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- Begin titrating with 0.1 M HCl, adding small, precise increments (e.g., 0.05 mL) and recording the pH after each addition once the reading stabilizes.
- Continue the titration well past the equivalence point.

- Data Analysis:
  - Plot the pH versus the volume of titrant added.
  - Calculate the first derivative ($\Delta pH/\Delta V$) and second derivative ($\Delta^2 pH/\Delta V^2$) of the titration curve to accurately identify the equivalence point.[17]
  - The pH at the half-equivalence point on the titration curve corresponds to the pKa of the compound.[13]

Experimental Determination of Aqueous Solubility

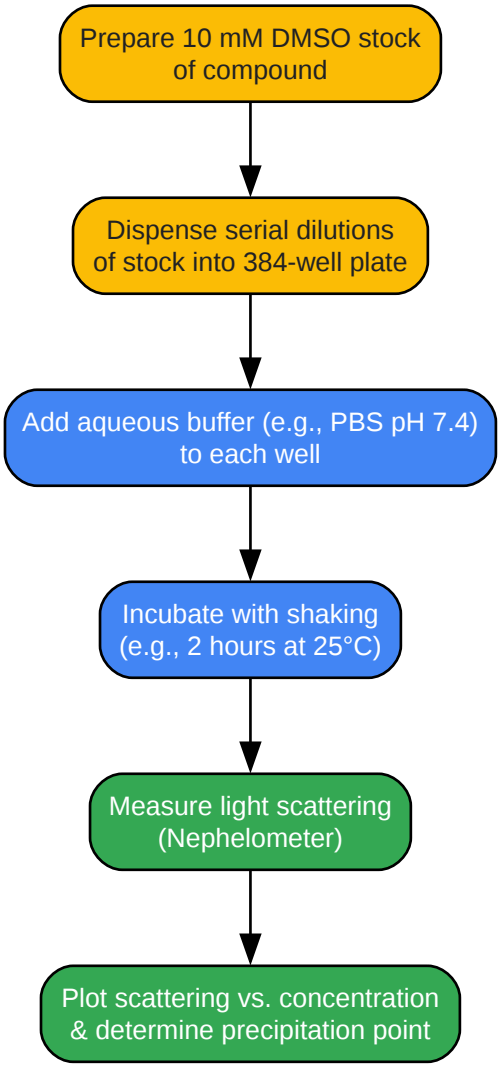
It is crucial to distinguish between two key types of solubility measurements that serve different purposes in the drug discovery pipeline.

- Kinetic Solubility: The concentration at which a compound, rapidly added from a concentrated organic solvent stock (e.g., DMSO) into an aqueous buffer, begins to precipitate. This is a high-throughput method used for early-stage screening to flag problematic compounds.[3][18][19][20]
- Thermodynamic Solubility: The true equilibrium concentration of a compound in a saturated solution in the presence of its solid form. This is the "gold standard" measurement, critical for lead optimization and formulation development.[2][19][21]

Protocol 2: High-Throughput Kinetic Solubility Assay

Rationale: This assay provides a rapid assessment of solubility, allowing for the efficient ranking of large numbers of compounds early in discovery.[20][22] Nephelometry, which measures light scattering from precipitated particles, is a common and reliable detection method.[20]

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Caption: Workflow for the automated kinetic solubility assay.

Methodology:

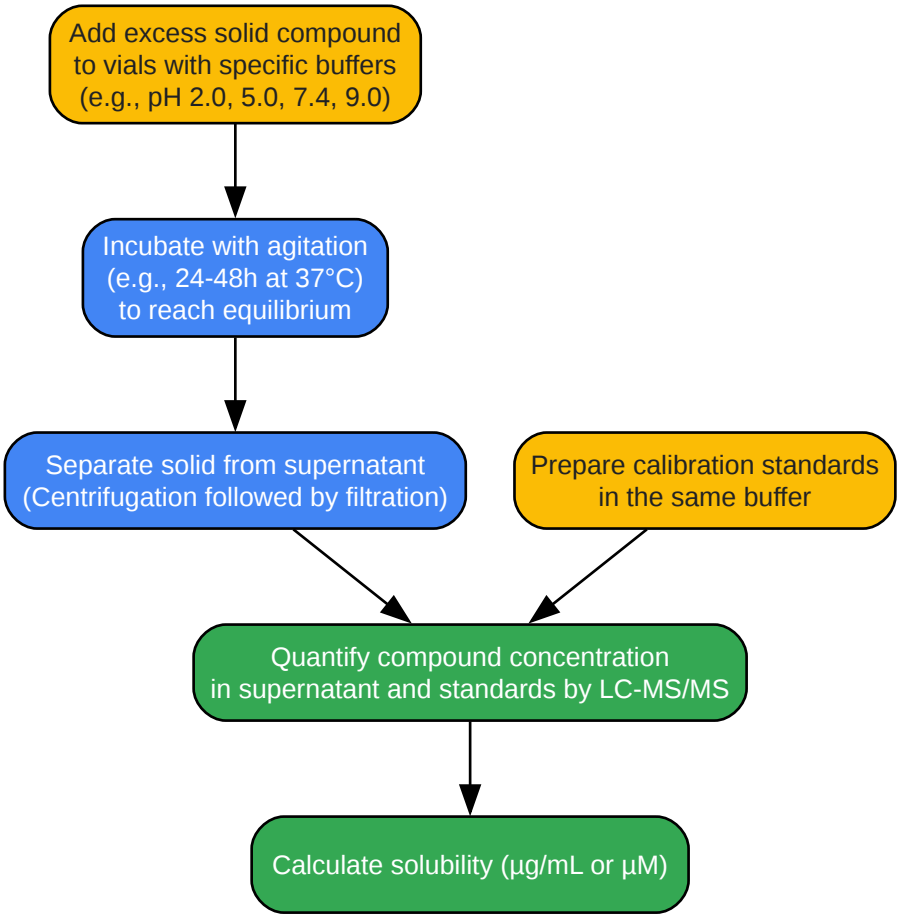
- Preparation: Prepare a 10 mM stock solution of the compound in 100% DMSO.
- Plating: In a 384-well microplate, perform serial dilutions of the DMSO stock solution.
- Assay: Rapidly add aqueous buffer (e.g., phosphate-buffered saline, PBS, pH 7.4) to all wells to achieve a final DMSO concentration of ≤2%.[5]

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- Incubation: Incubate the plate for a set period (e.g., 2 hours) with shaking at room temperature.[22]
- Detection: Measure the turbidity in each well using a laser nephelometer.
- Analysis: Plot the light scattering units against the compound concentration. The concentration at which the scattering signal sharply increases above the background is reported as the kinetic solubility.[20]

Protocol 3: Thermodynamic (Shake-Flask) Solubility Assay

Rationale: The shake-flask method is the definitive technique for determining thermodynamic solubility.[2][21][23] It ensures that the dissolved compound is in true equilibrium with its most stable solid form, providing a fundamentally important value for downstream development.[23]



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Caption: Workflow for the shake-flask thermodynamic solubility assay.

Methodology:

- Preparation: Add an excess amount of solid **5-Benzyl-5-azaspiro[3.5]nonan-8-amine** to several vials, ensuring undissolved solid is clearly visible.
- Media Addition: Add a known volume of the desired aqueous medium to each vial. A range of buffers should be used to generate a pH-solubility profile (e.g., pH 2.0, 4.5, 6.8, 7.4, 9.0).
- Equilibration: Seal the vials and place them in a shaker incubator at a controlled temperature (e.g., 37°C) for an extended period (typically 24 to 48 hours) to ensure equilibrium is reached.[24]
- Phase Separation: After incubation, carefully separate the undissolved solid from the saturated solution. This is best achieved by centrifugation followed by filtering the supernatant through a low-binding filter (e.g., 0.22 µm PVDF).
- Quantification: Accurately quantify the concentration of the compound in the clear filtrate using a validated analytical method, such as LC-MS/MS (see Protocol 5).

Bio-relevant Solubility: Simulating In Vivo Conditions

Rationale: Solubility in simple buffers does not fully capture the complexity of the gastrointestinal tract, which contains bile salts and lipids that can significantly enhance the solubility of lipophilic drugs.[25][26] Bio-relevant media like Simulated Gastric Fluid (SGF), Fasted-State Simulated Intestinal Fluid (FaSSIF), and Fed-State Simulated Intestinal Fluid (FeSSIF) provide a more accurate prediction of in vivo dissolution and absorption.[26][27][28]

Methodology: The thermodynamic shake-flask protocol (Protocol 3) should be repeated using commercially available or freshly prepared SGF, FaSSIF, and FeSSIF as the aqueous media. Comparing the results from these media to standard aqueous buffers can reveal potential food effects on the drug's absorption.

Analytical Quantification: The LC-MS/MS Protocol

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Rationale: A robust, validated analytical method is essential for accurate solubility determination. LC-MS/MS offers unparalleled sensitivity and selectivity, making it the ideal platform for quantifying low-level analytes in complex matrices.[29][30][31]

Protocol 4: LC-MS/MS Method Development and Validation

Methodology:

- Method Development:
  - Tuning: Infuse a standard solution of the compound into the mass spectrometer to determine the precursor ion ($[M+H]^+$) and optimize fragmentation to identify a stable, specific product ion for Multiple Reaction Monitoring (MRM).
  - Chromatography: Develop a reverse-phase HPLC method (e.g., using a C18 column) that provides good peak shape and retention for the analyte, separating it from any potential impurities or matrix components. A typical mobile phase would be a gradient of water and acetonitrile with 0.1% formic acid.[32]
- Method Validation:
  - Validate the method according to ICH guidelines to ensure its suitability.[1][33]
  - Specificity: Analyze blank media to ensure no interfering peaks are present at the analyte's retention time.
  - Linearity and Range: Prepare a calibration curve over the expected concentration range (e.g., 0.1 to 100 µg/mL) and confirm a linear response ($R^2 > 0.99$).[34]
  - Accuracy and Precision: Analyze quality control (QC) samples at low, medium, and high concentrations to ensure the measured values are within ±15% of the nominal value.
  - Limit of Quantitation (LOQ): Determine the lowest concentration that can be reliably quantified with acceptable accuracy and precision.

Data Synthesis and Presentation

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A comprehensive solubility assessment culminates in the clear and concise presentation of all generated data. This allows for informed decision-making regarding the compound's future development path.

Illustrative Data Tables

Table 1: Predicted Physicochemical Properties for **5-Benzyl-5-azaspiro[3.5]nonan-8-amine**

Property	Predicted Value	Source
Molecular Formula	**$C_{15}H_{22}N_2$**	**ChemScene[35]**
Molecular Weight	230.35 g/mol	ChemScene[35]
LogP	2.53	ChemScene[35]
Topological Polar Surface Area (TPSA)	29.26 Å²	ChemScene[35]

| Predicted pKa (Basic) | 9.5 ± 0.5 | (Estimated based on similar amines) |

Table 2: Hypothetical Thermodynamic Solubility Data

Medium	pH	Solubility (µg/mL)	Solubility (µM)
0.1 M HCl	**1.2**	**> 2000**	**> 8682**
Acetate Buffer	4.5	1550	6730
Phosphate Buffer (PBS)	7.4	85	369
Carbonate Buffer	9.0	12	52
FaSSIF	6.5	120	521

| FeSSIF | 5.0 | 450 | 1954 |

Conclusion

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The systematic approach detailed in this guide provides a robust pathway for the complete solubility characterization of **5-Benzyl-5-azaspiro[3.5]nonan-8-amine**. By integrating theoretical analysis with validated experimental protocols for pKa, kinetic, and thermodynamic solubility—including in bio-relevant media—a comprehensive profile can be constructed. This data is fundamental for understanding the compound's biopharmaceutical properties, guiding formulation strategies, and ultimately, enabling its rational progression through the drug development pipeline.

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